

A Comparative Guide to the Ecotoxicity of Chlorinated Aniline Compounds

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Compound of Interest

Compound Name: 2,4-Dichloro-3-methylaniline

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the ecotoxicity of various chlorinated aniline compounds, a class of chemicals used as intermediates in the synthesis of dyes, pharmaceuticals, and pesticides.[1][2] Due to their widespread use and potential for environmental release, understanding their comparative toxicity is crucial for environmental risk assessment and the development of safer chemical alternatives.[2][3] These compounds can enter aquatic ecosystems through industrial effluents and as degradation products of certain herbicides and dyes.[4] Their persistence and potential for bioaccumulation pose a significant risk to aquatic organisms.[3]

This document summarizes key experimental data on their effects on various aquatic species and outlines the standard methodologies used for ecotoxicity testing.

Quantitative Ecotoxicity Data

The toxicity of chlorinated anilines to aquatic life generally increases with the degree of chlorine substitution on the aniline ring. The position of the chlorine atom also influences toxicity.[5][6] The following tables summarize acute and chronic toxicity data for several chlorinated aniline compounds across different trophic levels.

Table 1: Acute Toxicity of Chlorinated Anilines to Aquatic Organisms

Compound	Species	Endpoint (Duration)	Value (mg/L)	Reference
Aniline	Daphnia magna (Water Flea)	EC50 (48h)	0.08 - 112	[7]
Pimephales promelas (Fathead Minnow)	LC50 (96h)	140.18 - 228.47	[8]	
Oncorhynchus mykiss (Rainbow Trout)	LC50 (96h)	2.2 - 8.0	[7]	
Pseudokirchnerie lla subcapitata (Green Algae)	EC50 (96h)	1.9 - 154	[7]	
4-Chloroaniline (p-Chloroaniline)	Daphnia magna (Water Flea)	EC50 (48h)	0.38 - 10	[9]
Danio rerio (Zebrafish)	LC50 (96h)	10 - 20	[9]	
Pseudokirchnerie lla subcapitata (Green Algae)	EC50 (72h)	0.04 - 0.2	[9]	
3,4-Dichloroaniline	Daphnia magna (Water Flea)	EC50 (48h)	0.236 - 0.519	[10]
Danio rerio (Zebrafish)	LC50 (96h)	7.15 - 12.6	[11]	
Oncorhynchus mykiss (Rainbow Trout)	LC50 (96h)	1.8 - 9.0	[10]	
Green Algae	EC50 (48-96h)	2.2 - 6.8	[10]	
3,5-Dichloroaniline	Daphnia magna (Water Flea)	EC50 (48h)	1.1 - 2.0	[9]

Danio rerio (Zebrafish)	LC50 (96h)	3.8 - 10	[9]
2,3,4- Trichloroaniline	Daphnia magna (Water Flea)	EC50 (48h)	0.38 - 1.0 [9]
Danio rerio (Zebrafish)	LC50 (96h)	1.0 - 3.8	[9]

EC50: The concentration of a substance that causes a specific effect (e.g., immobilization) in 50% of the test population. LC50: The concentration of a substance that is lethal to 50% of the test population.

Table 2: Chronic Toxicity of Chlorinated Anilines to Aquatic Organisms

Compound	Species	Endpoint (Duration)	Value (µg/L)	Reference
Aniline	Daphnia magna (Water Flea)	LOEC (14d)	21.8	[12]
Brachydanio rerio (Zebrafish)	NOEC (7-28d, reproduction)	5,600 - 18,000	[7]	[10]
3,4-Dichloroaniline	Daphnia magna (Water Flea)	NOEC (15-21d, reproduction)	5 - 10	
Oncorhynchus mykiss (Rainbow Trout)	NOEC (18d, mortality)	20	[10]	
Chironomus riparius (Midge)	NOEC (12d, growth)	760	[10]	

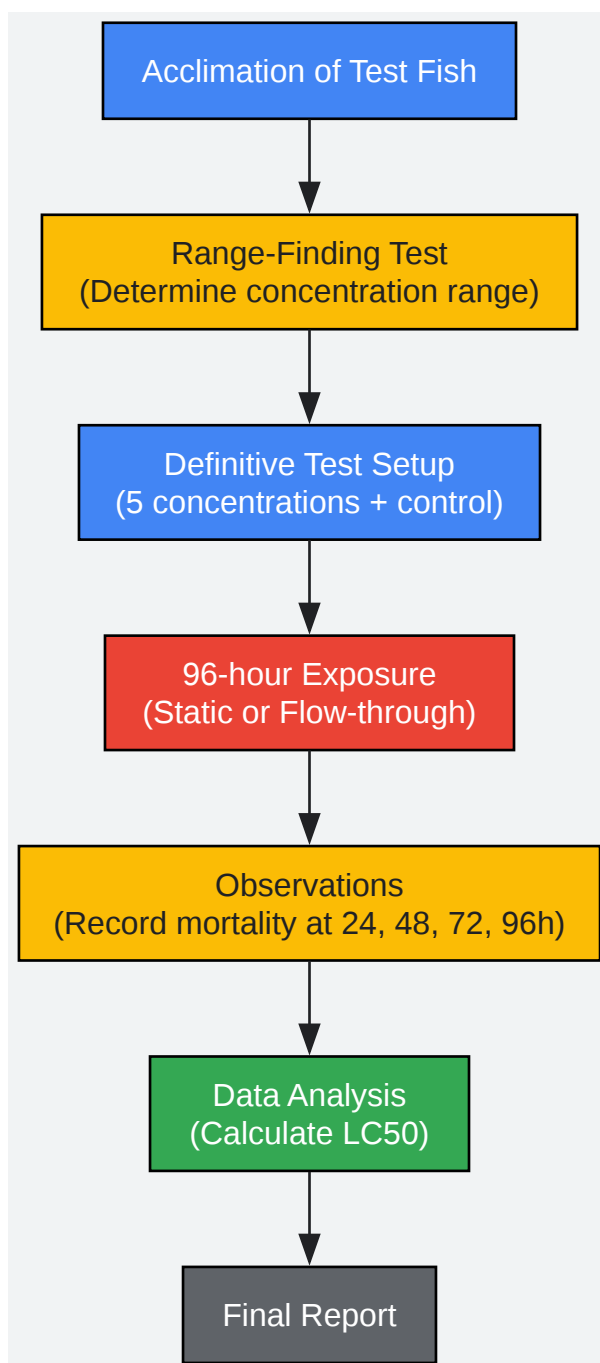
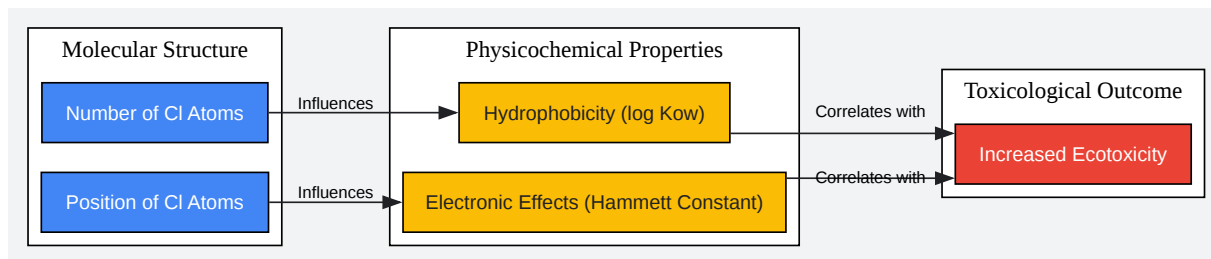
NOEC (No Observed Effect Concentration): The highest tested concentration of a substance at which no statistically significant adverse effect is observed. LOEC (Lowest Observed Effect Concentration): The lowest tested concentration of a substance at which a statistically significant adverse effect is observed.

Structure-Toxicity Relationships

Quantitative structure-activity relationship (QSAR) studies reveal a strong correlation between the molecular structure of chlorinated anilines and their ecotoxicity.^{[13][14]} Generally, toxicity is influenced by two main factors:

- **Degree of Chlorination:** Toxicity tends to increase as more chlorine atoms are added to the aniline ring. For example, trichloroaniline is generally more toxic than dichloroaniline, which is more toxic than monochloroaniline.^{[9][15]}
- **Position of Chlorine Atoms:** The specific placement of chlorine atoms on the ring also affects toxicity. Studies on mammalian systems have shown that p-chloroaniline is the most potent isomer in inducing methemoglobinemia, followed by m-chloroaniline and then o-chloroaniline.^{[5][6]} This suggests that the electronic and steric properties conferred by the substituent position play a key role in the toxic mechanism.^[13]

Hydrophobicity (often measured as the octanol-water partition coefficient, log Kow) is a key property determining the toxicity of these compounds.^[16] However, in some species like *Daphnia magna*, the toxicity of certain chlorinated anilines does not strictly increase with a higher log Kow, indicating that other mechanisms of action are also involved.^[9]



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